

Physicochemical Drivers of Disposal Logic

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Compound of Interest

Compound Name: 5-Tridecanone

CAS No.: 57702-05-3

Cat. No.: B7823610

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To understand the strict disposal protocols for **5-Tridecanone**, one must first analyze its physical and chemical properties.

Table 1: Quantitative Physicochemical Properties of **5-Tridecanone**

Property	Value	Source
CAS Number	30692-16-1	[1]
Molecular Formula	C13H26O	[4]
Molecular Weight	198.34 g/mol	[4]
Boiling Point	550.71 K (277.5 °C)	[4]
LogP (Octanol/Water)	4.496	[4]
Water Solubility (Log10WS)	-4.54 (Practically Insoluble)	[4]

Causality in Waste Management:

- **Environmental Persistence:** With a high LogP of 4.496 and a Log10WS of -4.54, **5-Tridecanone** is highly hydrophobic and practically insoluble in water[4]. Consequently, it

must never be disposed of down the drain. If introduced into municipal sewers, it will separate, accumulate, and pose a severe toxicity risk to aquatic environments[3].

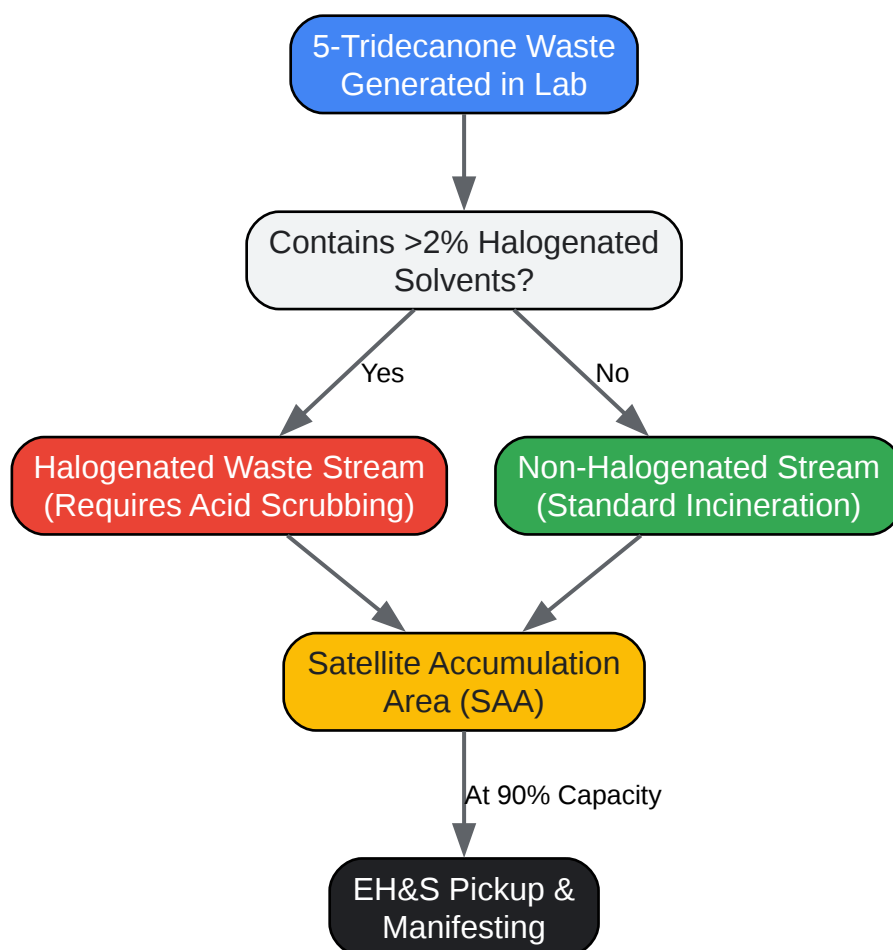
- **Chemical Reactivity:** As an aliphatic ketone, it is combustible and highly incompatible with strong oxidizing agents[5][6]. It must be strictly segregated from acids, peroxides, and other reactive species to prevent exothermic reactions, the generation of flammable gases, or fire in the waste accumulation area[5][7].

The Logic of Non-Halogenated Waste Segregation

5-Tridecanone consists entirely of carbon, hydrogen, and oxygen[4]. Therefore, it must be classified and collected as Non-Halogenated Solvent Waste[3][7].

The Causality of Segregation: Halogenated solvents (containing Cl, F, Br, or I) require specialized commercial incineration utilizing acid gas scrubbers to neutralize hydrohalic acids and prevent the formation of highly toxic dioxins and furans[3][8]. Mixing a non-halogenated ketone like **5-Tridecanone** into a halogenated waste container forces the entire mixture to be treated as halogenated waste[8]. This violates waste minimization principles and needlessly increases hazardous waste management costs[3].

Operational Workflow: 5-Tridecanone Segregation



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Decision tree for **5-Tridecanone** waste segregation and disposal.

Standard Operating Procedure (SOP): Step-by-Step Disposal

Phase 1: Satellite Accumulation Area (SAA) Setup

- Container Selection: Select a chemically compatible, vapor-tight container (e.g., a 4-liter white poly bottle or a 5-gallon HDPE carboy)[9]. Do not use metal containers if the waste stream contains trace acids.
- Labeling: Affix a Hazardous Waste Tag to the container before the first drop of waste is added[7]. The label must explicitly state "Hazardous Waste: Non-Halogenated Solvent" and list "**5-Tridecanone**" along with its estimated percentage[7][9].

- Secondary Containment: Place the container in a secondary containment tray within a designated, well-ventilated SAA (preferably under a fume hood) to capture any accidental leaks[8][9].

Phase 2: Active Waste Transfer

- Transfer Protocol: Conduct all waste transfers inside an operating chemical fume hood to prevent inhalation exposure to volatile organic compounds[9][10]. Use a chemically compatible funnel.
- Headspace Maintenance: Fill the container to a maximum of 90% capacity, leaving at least a 1-inch headspace[8][9][11].
 - Causality: Leaving headspace accommodates vapor expansion caused by ambient temperature fluctuations, preventing pressure buildup and catastrophic container rupture[8].
- Sealing: Immediately cap the container tightly after the transfer is complete. The container must remain "vapor tight" and "spill proof" at all times when not actively receiving waste[7][9].

Phase 3: Spill Response and Self-Validating Decontamination In the event of a localized laboratory spill involving **5-Tridecanone**:

- Containment: Immediately halt the source of the spill and eliminate all nearby ignition sources, as the vapors are combustible[6][10].
- Absorption: Cover the spill with inert absorbent pads or vermiculite[9]. Do not use combustible materials like sawdust.
- Collection: Place the saturated absorbent materials into a sealed, heavy-duty plastic bag, label it as chemically contaminated hazardous waste, and request disposal through Environmental Health and Safety (EH&S)[9][11].
- Decontamination: Wash the affected surface thoroughly with soap and water[7].
- Self-Validation: The decontamination is considered successful and complete when the surface is entirely dry, visually clean, and no residual ketone odor (often described as mildly

herbal or spicy^[2]) is detectable in the ambient air.

Phase 4: Final Manifesting and Institutional Transfer

- Manifest Completion: Once the container reaches 90% capacity, finalize the hazardous waste tag, ensuring all chemical constituents and their relative percentages are accurately recorded^[9]^[11].
- EH&S Pickup: Submit a chemical waste collection request to your institution's EH&S department^[9]. Do not transport hazardous waste across public corridors yourself unless specifically authorized and trained.

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